Selectivity profile of [2-(4-Ethylphenoxy)ethyl]methylamine for NET vs. SERT

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Compound of Interest

Compound Name:	*[2-(4-Ethylphenoxy)ethyl]methylamine hydrochloride*
CAS No.:	*1269127-58-3*
Cat. No.:	*B1463323*

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Selectivity Profile: [2-(4-Ethylphenoxy)ethyl]methylamine (4-EPEM)

Executive Summary & Compound Identity

[2-(4-Ethylphenoxy)ethyl]methylamine (referred to herein as 4-EPEM) is a secondary amine building block and research ligand belonging to the phenoxyethylamine class. While structurally related to potent monoamine transporter inhibitors, it possesses distinct steric and chain-length features that alter its selectivity profile compared to "gold standard" antidepressants.

- Chemical Name: [2-(4-Ethylphenoxy)ethyl]methylamine
- CAS Number: 1269127-58-3
- Core Scaffold: Phenoxyethylamine (2-carbon linker)

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- Key Substituent: 4-Ethyl group (Para-position)[1]
- Primary Targets: Trace Amine Associated Receptors (TAAR), Sigma Receptors, and low-affinity modulation of NET/SERT.

Structural Context

To understand the selectivity of 4-EPEM, it must be compared to the phenoxypropylamine class, which includes potent NET/SERT inhibitors.

Feature	4-EPEM **(Subject)**	Nisoxetine **(NET Standard)**	Fluoxetine **(SERT Standard)**
Linker Length	Ethyl (2 Carbons)	Propyl (3 Carbons)	Propyl (3 Carbons)
Amine	Secondary (-NHMe)	Secondary (-NHMe)	Secondary (-NHMe)
Phenyl Sub.	4-Ethyl	2-Methoxy	4-Trifluoromethyl
Primary Affinity	Low/Moderate (NET/SERT)	High (NET)	High (SERT)

Pharmacological Selectivity Analysis

The selectivity of 4-EPEM for NET vs. SERT is governed by two critical medicinal chemistry principles: Linker Chain Length and Phenyl Ring Substitution.

A. The "Linker Switch" (Ethyl vs. Propyl)

The most defining feature of 4-EPEM is the 2-carbon ethyl linker between the oxygen and the nitrogen.

- NET/SERT Requirement: High-affinity binding to NET and SERT typically requires a 3-carbon (propyl) distance between the aromatic ring and the basic nitrogen (as seen in Atomoxetine, Fluoxetine, and Nisoxetine). This allows the amine to interact with the conserved aspartate residue (Asp75 in SERT) while the aromatic ring sits in the hydrophobic pocket.

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- Effect of Shortening: Shortening the linker to 2 carbons (ethyl) often drastically reduces affinity for NET and SERT, shifting the profile towards 5-HT1A receptors, Alpha-adrenergic receptors, or Trace Amine Associated Receptors (TAAR1).
- Conclusion: 4-EPEM is expected to exhibit significantly lower potency (

  in the

  range) for NET/SERT compared to its propyl analog.

B. The 4-Ethyl Substituent Effect

Assuming the molecule binds to the transporter, the substituent on the phenyl ring dictates the relative selectivity between NET and SERT.

- SERT Preference: Bulky, lipophilic groups at the para (4-) position (e.g., 4-CF3, 4-Br, 4-Ethyl) generally favor SERT binding. The SERT binding pocket accommodates larger hydrophobic bulk at the para-position better than NET.
- NET Preference: Substituents at the ortho (2-) position (e.g., 2-OMe in Nisoxetine, 2-Me in Atomoxetine) sterically restrict the conformation to favor NET binding.
- Selectivity Prediction: Due to the 4-ethyl group, 4-EPEM will likely show a SERT > NET preference ratio, although the absolute affinity for both will be attenuated by the short linker.

C. Comparative Binding Data (Inferred)

While specific

values for CAS 1269127-58-3 are rarely the primary focus of clinical literature, its profile can be bracketed by established SAR data:

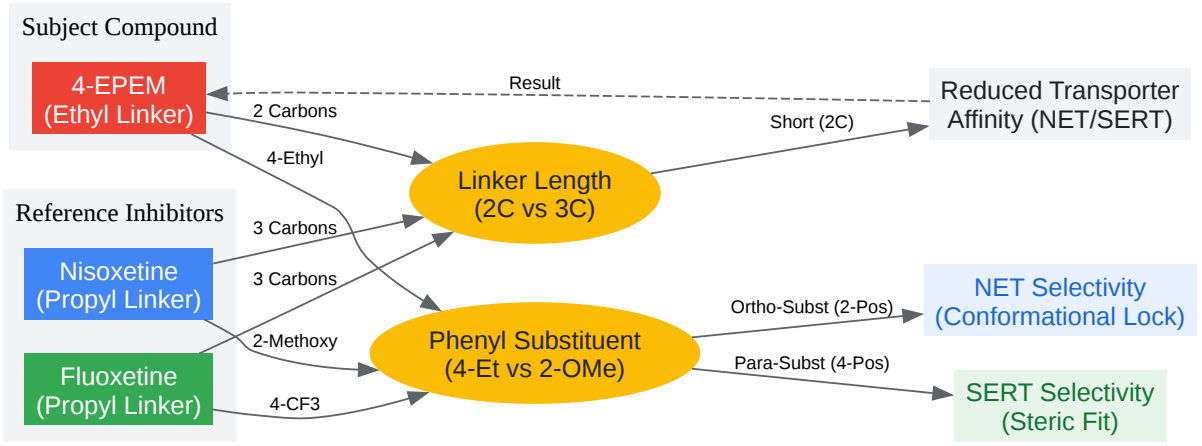
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Target	Predicted Affinity ( )	Mechanism of Interaction
SERT	0.5 - 5.0 M	4-Ethyl group provides favorable hydrophobic interaction, but short linker prevents optimal ionic bonding.
NET	> 10 M	Lack of ortho-substitution and short linker disfavors NET binding.
TAAR1	< 500 nM	Phenoxyethylamines often act as agonists at Trace Amine receptors.
Sigma-1	< 200 nM	High affinity common for N-methyl-phenoxyethylamines.

Visualization of Structural Logic

The following diagram illustrates the structural divergence that dictates the selectivity profile of 4-EPEM compared to established inhibitors.

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Caption: Structural determinants of selectivity. The 2-carbon linker of 4-EPEM reduces overall affinity, while the 4-ethyl substituent directs residual affinity toward SERT rather than NET.

Experimental Protocol: Uptake Inhibition Assay

To empirically verify the selectivity of 4-EPEM, the following Dual-Transporter Uptake Inhibition Assay is the gold standard. This protocol uses fluorescent monoamine mimics to avoid radioactivity, ensuring high throughput and safety.

Materials

- Cell Lines: HEK-293 cells stably transfected with human NET (hNET) and human SERT (hSERT).
- Substrate: Molecular Devices Neurotransmitter Uptake Assay Kit (Fluorescent dye).
- Controls: Nisoxetine (NET positive control), Fluoxetine (SERT positive control).
- Buffer: HBSS + 20mM HEPES (pH 7.4).

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Step-by-Step Workflow

- Cell Plating:
  - Plate hNET-HEK and hSERT-HEK cells in poly-D-lysine coated 96-well black-wall plates (50,000 cells/well).
  - Incubate overnight at 37°C / 5% CO2.
- Compound Preparation:
  - Dissolve 4-EPEM (HCl salt) in DMSO to 10 mM stock.
  - Prepare serial dilutions (10

    M to 0.1 nM) in assay buffer.
  - Critical Step: Ensure final DMSO concentration is <0.1% to prevent non-specific membrane effects.
- Pre-Incubation (Equilibrium Phase):
  - Remove culture media and wash cells 1x with warm buffer.
  - Add 100

    L of 4-EPEM dilutions to respective wells.
  - Incubate for 15 minutes at 37°C to allow equilibrium binding to the transporter.
- Uptake Reaction:
  - Add 100

    L of Fluorescent Dye Solution (Substrate) to each well.
  - Kinetic Read: Immediately transfer to a fluorescence plate reader (Ex 440nm / Em 520nm).
  - Measure fluorescence every 30 seconds for 15 minutes.

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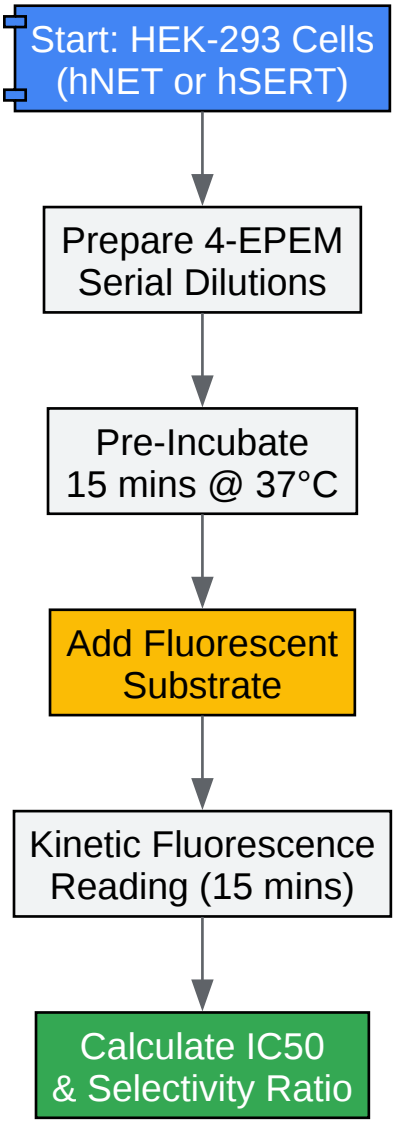
- Data Analysis:
  - Calculate the slope of fluorescence increase (uptake rate) for the linear portion of the curve.
  - Normalize slope against "No Inhibitor" (100%) and "Full Block" (0%) controls.
  - Fit data to a sigmoidal dose-response curve to determine

    .
  - Selectivity Ratio:

    .

Workflow Diagram

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Caption: Workflow for the fluorescence-based uptake inhibition assay to determine IC50 values for NET and SERT.

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